

# Carfilzomib combination therapy overall survival benefit

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## Compound Focus: Carfilzomib

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## Efficacy Data for Carfilzomib Combination Therapies

Regimen (Patient Population)	Study Name / Type	Key Efficacy Findings
<b>D-KRd (NDMM, Te)</b>	ADVANCE (RCT) [1]	36-month PFS: <b>86%</b> (D-KRd) vs. 79% (KRd); MRD- rate (post 8 cycles): <b>59%</b> (D-KRd) vs. 36% (KRd)     <b>KRd (RRMM)</b>
<b>KRd (RRMM)</b>	KMMWP2201 (RWE) [2]	Median OS: <b>59.5 months</b> ; Median PFS: <b>23.4 months</b> ; ORR: <b>90%</b> (69% $\geq$ VGPR)     <b>Once-weekly vs. Twice-weekly Carfilzomib (RRMM)</b>
<b>Meta-analysis</b> [3]	Improved PFS: HR 0.80 (95% CI: 0.69–0.94);	Reduced adverse events: RR 0.98 (95% CI: 0.96–1.00)     <b>Isa-KRd (NDMM, Te)</b>
<b>Phase 3 Trials (Review)</b> [4] [5]	High rates of MRD- (up to <b>77%</b> )     <b>KRd (NDMM, Te)</b>	FORTE (RCT) [6]   % $\geq$ VGPR: <b>87-89%</b> (with ASCT)

## Key Experimental Protocols and Methodologies

The robust data supporting **carfilzomib** regimens come from well-designed clinical trials and rigorous analyses.

- **ADVANCE Trial (D-KRd in NDMM)**: This randomized, multicenter, phase 3 trial assigned 306 transplant-eligible NDMM patients to either D-KRd or KRd [1]. The primary endpoints included MRD negativity after eight cycles and PFS. All patients underwent cardiac screening (EKG and ECHO)

before enrollment to mitigate cardiovascular risks, and stem cells were collected after four cycles for potential future transplant [1].

- **KMMWP2201 Study (KRd in RRMM)**: This was a large, retrospective RWE study involving 364 RRMM patients across 21 centers in South Korea [2]. The primary objective was to evaluate PFS, with secondary objectives including OS, ORR, and analysis of adverse events. High-risk factors were predefined according to IMWG standards, and multivariate Cox analysis identified independent predictors of survival [2].
- **Meta-analysis (Dosing Schedules in RRMM)**: This analysis followed PRISMA guidelines, searching five databases for studies comparing once-weekly and twice-weekly **carfilzomib** [3]. It pooled Hazard Ratios (HRs) for PFS and Relative Risks (RRs) for safety endpoints, using fixed or random-effects models based on heterogeneity ( $I^2$  statistic) [3].

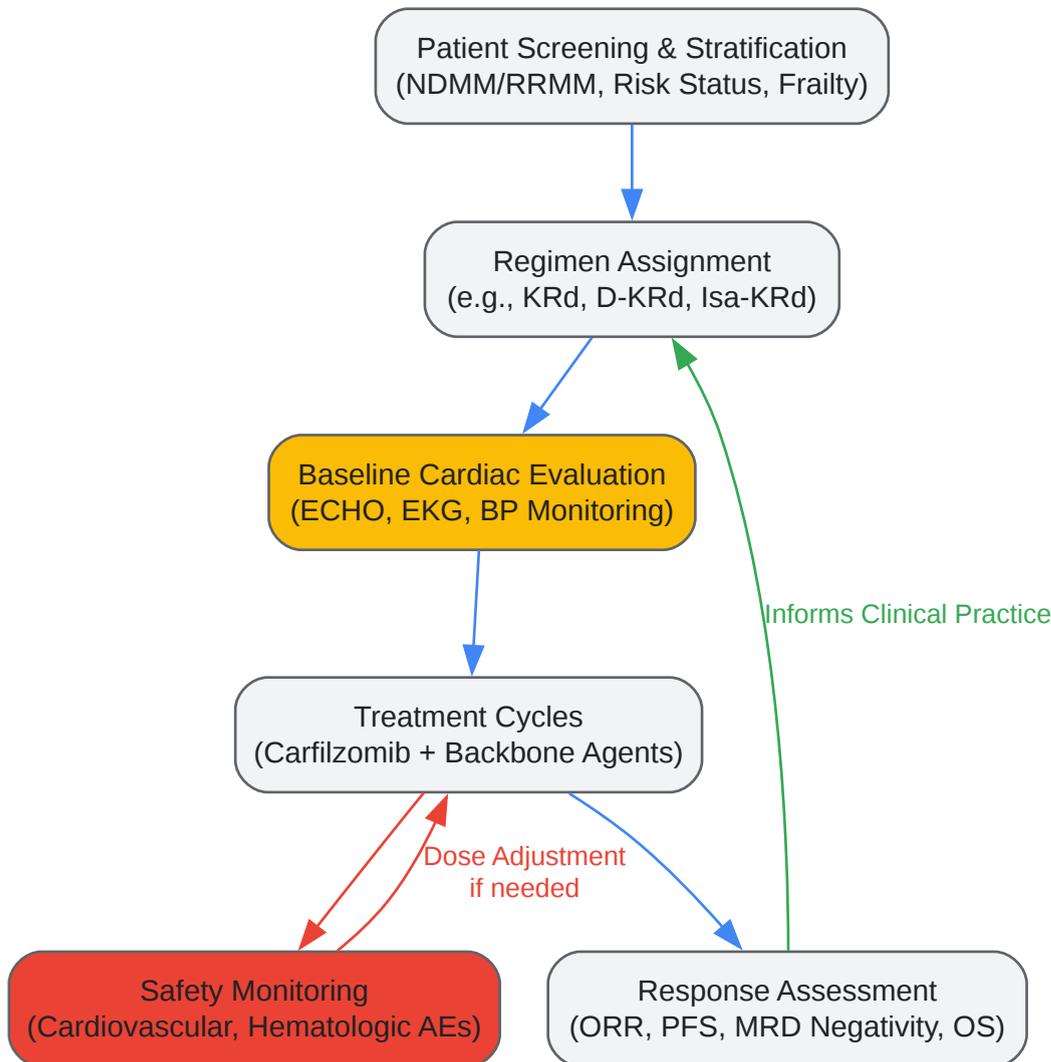
## Safety and Tolerability Considerations

While effective, **carfilzomib**-based therapy requires careful management of specific adverse events (AEs).

- **Cardiovascular Events**: **Carfilzomib** is associated with dyspnea, hypertension, and cardiac toxicity [6]. Real-world studies confirm a cardiovascular toxicity profile comparable to the ASPIRE trial [2]. Guidance recommends **careful monitoring, strict blood pressure control, and identification of early symptoms** of cardiac dysfunction. Baseline uncontrolled blood pressure and left ventricular hypertrophy can identify high-risk patients [6].
- **Other Adverse Events**: Common grade  $\geq 3$  AEs in the KMMWP2201 study included hematologic toxicities, while the meta-analysis showed a **significant reduction in AEs with the once-weekly schedule**, making it a viable alternative for improving patient compliance and safety [3] [2].

## Mechanism of Action and Clinical Workflow

The efficacy of **carfilzomib** combinations stems from synergistic mechanisms of action. The diagram below illustrates the workflow for evaluating these regimens in a clinical trial setting.



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## Key Insights for Clinical Development

- **Frontline Quadruplet Therapy is Evolving:** The **ADVANCE** trial establishes **D-KRd** as a new **standard of care** for transplant-eligible NDMM, with superior MRD negativity and PFS over KRd alone [1]. Isa-KRd also shows deep response rates, positioning anti-CD38/KRd quadruplets as a powerful frontline option [4] [5].
- **Real-World Efficacy Confirms Trial Data:** Large RWE studies demonstrate that the **KRd regimen maintains strong efficacy (median OS of 59.5 months in RRMM) outside controlled trials**, providing validation for its use in broader, more diverse patient populations [2].
- **Optimizing Dosing and Safety:** Evidence supports the **once-weekly carfilzomib schedule as a safer alternative** that improves PFS and reduces AEs in RRMM, which can enhance treatment

adherence [3]. Proactive cardiac risk assessment and management are non-negotiable for patient safety [6] [2].

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